

# Calcium Alpha-Ketoglutarate: A Technical Guide to Synthesis and Chemical Properties

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Calcium ketoglutarate

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## Abstract

Calcium alpha-ketoglutarate (Ca-AKG), the calcium salt of the Krebs cycle intermediate alpha-ketoglutarate (AKG), is a molecule of significant interest in the fields of cellular metabolism, geroscience, and clinical nutrition.<sup>[1][2]</sup> As endogenous levels of AKG decline with age, supplementation with the more stable and bioavailable Ca-AKG form has been investigated for its potential to extend healthspan and lifespan.<sup>[1][3][4][5]</sup> This technical guide provides a comprehensive overview of the synthesis, chemical properties, and key biochemical roles of Ca-AKG. It includes detailed experimental protocols, quantitative data, and visual diagrams of relevant metabolic and signaling pathways to serve as a resource for the scientific community.

## Chemical and Physical Properties

Calcium alpha-ketoglutarate is a white or off-white crystalline powder.<sup>[6][7]</sup> It is the divalent calcium salt of  $\alpha$ -Ketoglutarate, formed when the two carboxyl groups of alpha-ketoglutaric acid are deprotonated and bind with a  $\text{Ca}^{2+}$  ion.<sup>[6]</sup> The calcium salt form enhances the stability and bioavailability of AKG, which in its free acid form can be unstable.<sup>[3][8][9]</sup>

## Quantitative Data Summary

The key physicochemical properties of Calcium Alpha-Ketoglutarate are summarized in the table below.

Property	Value	Source(s)
Chemical Formula	$\text{Ca}(\text{C}_5\text{H}_5\text{O}_5)_2$ (Anhydrous) / $\text{C}_5\text{H}_4\text{CaO}_5 \cdot \text{H}_2\text{O}$ (Monohydrate)	[6][10]
Molecular Weight	202.18 g/mol (Monohydrate)	[1][11]
Appearance	White to off-white crystalline powder	[6][7][8]
Solubility	Slightly soluble in water; Insoluble or slightly soluble in DMSO	[6][7][12]
Aqueous Solution pH	7.0 - 9.0 (Weakly alkaline)	[6][7]
Calcium Content	Typically 19.9% - 22%	[8][13]
Purity (Typical)	$\geq 98\%$ (pharmaceutical grade can be $>99.9\%$ )	[8][14]
Storage (Powder)	$-20^\circ\text{C}$ for up to 3 years	[12]

## Stability and Reactivity

Ca-AKG is relatively stable to light and heat under standard storage conditions.[6] However, it may undergo decomposition under strong acidic or alkaline conditions, or at high temperatures.[6][7]

- **pH Dependence:** The solubility of Ca-AKG can be influenced by pH, with increased solubility often observed in slightly acidic environments (e.g., pH 6.0-6.5).[6][7] It is crucial to avoid dissolving Ca-AKG in phosphate-containing buffers like PBS, as calcium ions will react with phosphate ions to form insoluble calcium phosphate precipitates.[7]
- **Thermal Stability:** Thermogravimetric analysis (TGA) can be used to assess the thermal stability of Ca-AKG. High-quality Ca-AKG should not exhibit significant decomposition within the normal range of storage and use temperatures.[14]
- **Reactivity:** As an alpha-keto acid, it can undergo decarboxylation at high temperatures or under enzymatic catalysis.[6] The alpha-ketoglutarate anion is also a metal chelator and can

bind with other metal ions.[\[6\]](#)

## Synthesis of Calcium Alpha-Ketoglutarate

Ca-AKG can be produced through chemical synthesis or biological fermentation. The choice of method impacts purity, environmental footprint, and cost.

### Synthesis Methods: A Comparison

Feature	Bio-fermentation	Chemical Synthesis
Raw Materials	Renewable sources (e.g., glucose)	Glutaric acid, methyl dichloroacetate, methyl acrylate
Reaction Conditions	Mild (e.g., physiological pH and temperature)	High temperature and pressure
Environmental Impact	Green process, lower pollution	Higher pollution potential
Yield & Purity	High yield and purity (can exceed 99.9%)	Potentially lower yield, may require significant purification
Production Cycle	24-72 hour fermentation cycle	Can be slower due to purification steps

Source:[\[6\]](#)[\[8\]](#)[\[15\]](#)

## Experimental Protocol: Chemical Synthesis

This protocol describes a common method for preparing Ca-AKG, which involves the formation of an intermediate alkali metal salt to improve purity and yield.[\[16\]](#)[\[17\]](#)

Objective: To synthesize Calcium Alpha-Ketoglutarate from alpha-ketoglutaric acid.

Materials:

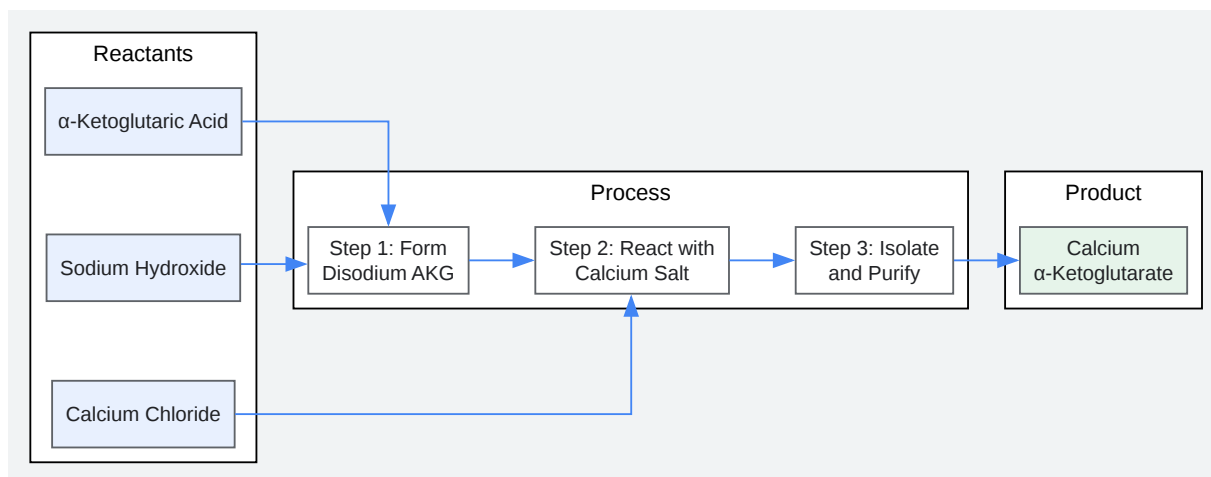
- Alpha-ketoglutaric acid
- Sodium hydroxide (or another alkali metal salt like sodium carbonate)

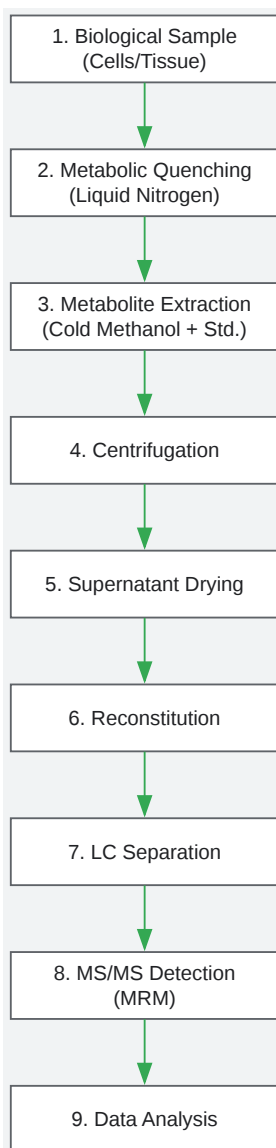
- Calcium chloride
- Deionized water
- Reaction vessel with stirring capability
- pH meter
- Filtration apparatus
- Drying oven

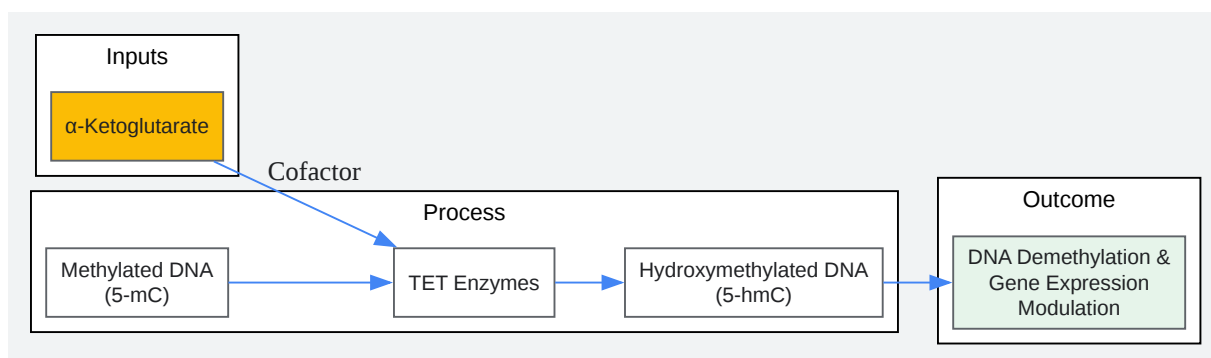
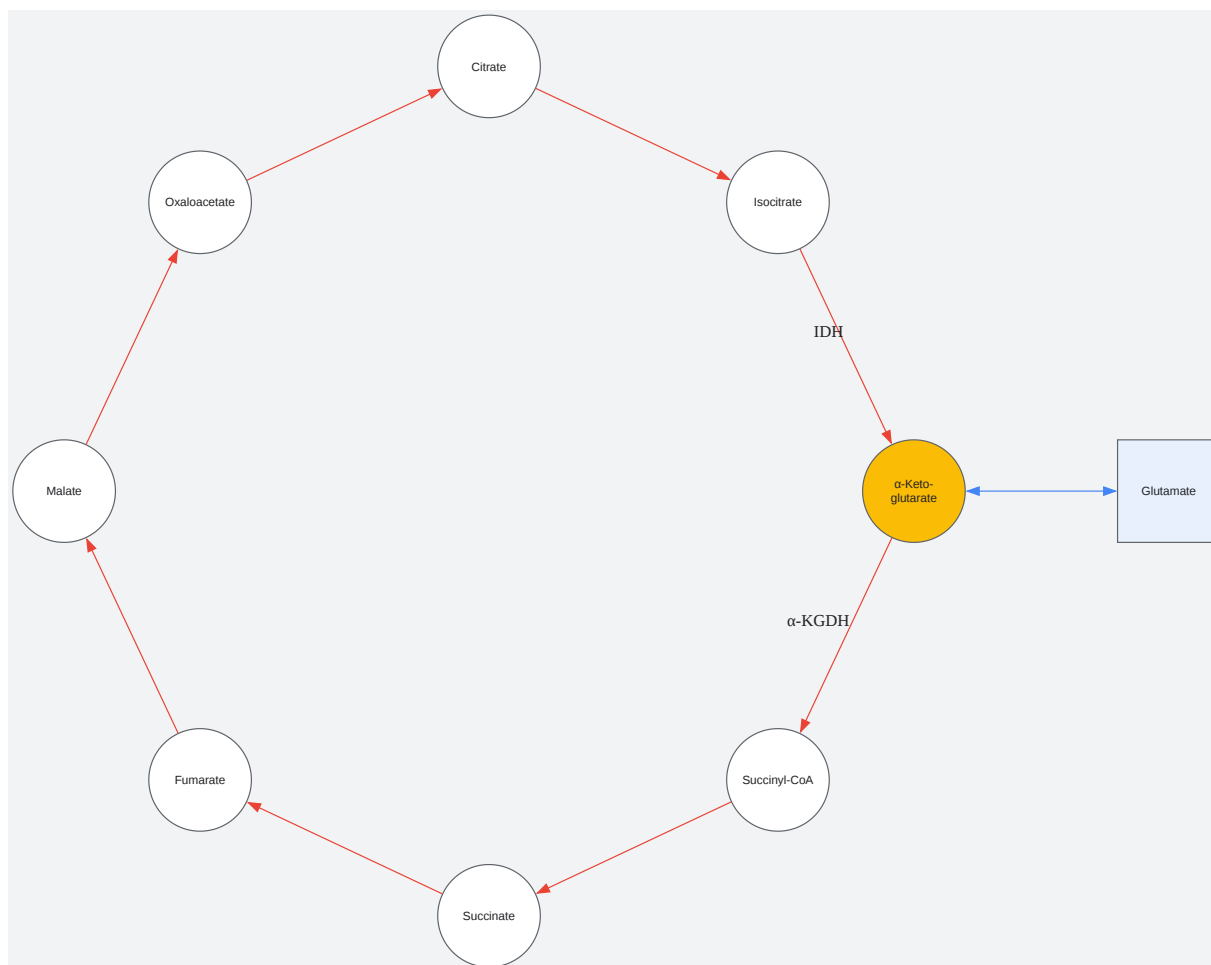
#### Methodology:

- Step 1: Formation of Disodium Alpha-Ketoglutarate. a. Dissolve a specific molar equivalent of alpha-ketoglutaric acid in deionized water in the reaction vessel. b. Slowly add a solution of sodium hydroxide (2 molar equivalents) to the stirred alpha-ketoglutaric acid solution. c. Monitor the pH of the solution. The reaction is complete when a stable pH in the range of 5.0 to 11.9 is achieved, indicating the formation of the disodium bis salt of alpha-ketoglutarate. [\[16\]](#)[\[17\]](#)[\[18\]](#)
- Step 2: Formation of Calcium Alpha-Ketoglutarate. a. Prepare a separate aqueous solution of calcium chloride (approximately 1 molar equivalent to the starting alpha-ketoglutaric acid). b. While stirring, slowly add the calcium chloride solution to the disodium alpha-ketoglutarate solution from Step 1.[\[15\]](#) c. The reaction mixture may be heated (e.g., to 65-75°C) and stirred for several hours (e.g., 2-5 hours) to facilitate the precipitation of calcium alpha-ketoglutarate.[\[16\]](#)[\[17\]](#)
- Step 3: Isolation and Drying. a. Cool the reaction mixture to allow for complete precipitation. b. Isolate the solid calcium alpha-ketoglutarate product by vacuum filtration. c. Wash the collected solid with cold deionized water to remove any remaining soluble impurities. d. Dry the final product in a vacuum oven at a controlled temperature to achieve the desired moisture content (e.g., 5-20%).[\[17\]](#)

## Visualization: Chemical Synthesis Workflow







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## References

- 1. Calcium alpha-ketoglutarate Monohydrate | 402726-78-7 | Benchchem [benchchem.com]
- 2. How to Choose Calcium Alpha Ketoglutarate: A Complete Buyer's Guide [plantin.alibaba.com]
- 3. novoslabs.com [novoslabs.com]
- 4. qidosha.com [qidosha.com]
- 5. greenasnature.com.au [greenasnature.com.au]
- 6. Calcium Alpha-Ketoglutaric acid,CA-AKG,AKG-Arshine Lifescience Incorporated [arshineusa.com]
- 7. benchchem.com [benchchem.com]
- 8. Calcium Alpha Ketoglutarate Acid (Ca-AKG)-JX NUTRITIONAL CHEMICAL CO.,LIMITED [jxnutritionalchemical.com]
- 9. hlextract.com [hlextract.com]
- 10. Calcium alpha-ketoglutarate - Wikipedia [en.wikipedia.org]
- 11. Calcium alpha-ketoglutarate Monohydrate | C<sub>5</sub>H<sub>6</sub>CaO<sub>6</sub> | CID 45357500 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 12. Alpha-calcium ketoglutarate monohydrate | TargetMol [targetmol.com]
- 13. Calcium Alpha-Ketoglutaric acid,CA-AKG,AKG-Arshine Lifescience Incorporated [arshineusa.com]
- 14. How to determine the quality of calcium ketoglutarate? - Natural Field Co., Ltd. [natural-field.com]
- 15. CN102976927A - Preparation method of calcium alpha-ketoglutarate - Google Patents [patents.google.com]
- 16. KR20210065120A - Method for preparing calcium alpha-ketoglutarate - Google Patents [patents.google.com]



- 17. WO2020068705A1 - Process of making calcium alpha-ketoglutarate - Google Patents [patents.google.com]
- 18. PE20211816A1 - CALCIUM ALPHA-CETOGLUTARATE PREPARATION PROCESS - Google Patents [patents.google.com]
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